

Commercial Availability and Technical Guide for 2-Aminoisonicotinic Acid

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Compound of Interest

Compound Name: 2-Aminoisonicotinic acid

Cat. No.: B083458

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Aminoisonicotinic acid (also known as 2-aminopyridine-4-carboxylic acid) is a pivotal heterocyclic building block in medicinal chemistry and drug discovery. Its unique structural features, possessing both a nucleophilic amino group and a carboxylic acid handle on a pyridine scaffold, make it a versatile starting material for the synthesis of a wide array of complex molecules with diverse biological activities. This technical guide provides an in-depth overview of the commercial availability of **2-Aminoisonicotinic acid**, its synthesis and purification, and its significant application in the development of therapeutic agents, particularly inhibitors of Glycogen Synthase Kinase-3 (GSK-3).

Commercial Availability and Suppliers

2-Aminoisonicotinic acid is readily available from a variety of chemical suppliers, catering to both research and bulk-scale requirements. The purity and available quantities can vary between suppliers, and pricing is subject to change. The following table summarizes the offerings from several prominent suppliers.

Supplier	Product Number(s)	Purity	Available Quantities	Price (USD)
Sigma-Aldrich	ADE000133	AldrichCPR	1 g	\$191.00
TCI America	A2332	>97.0% (HPLC)	1 g, 5 g	Contact for pricing
Acros Organics (via Thermo Fisher Scientific)	437360010, 437360050	97%	1 g, 5 g	Contact for pricing
Apollo Scientific	OR110145	98%	Contact for pricing	Contact for pricing
Combi-Blocks	QA-1891	96%	Contact for pricing	Contact for pricing

Note: Pricing is subject to change and may not include shipping and handling fees. Purity levels are as stated by the supplier. "AldrichCPR" indicates a product grade for which Sigma-Aldrich does not collect analytical data, and the buyer is responsible for confirming identity and purity.

Physicochemical Properties

Property	Value
CAS Number	13362-28-2
Molecular Formula	C ₆ H ₆ N ₂ O ₂
Molecular Weight	138.12 g/mol
Appearance	White to off-white or pale yellow crystalline powder
Melting Point	300-302 °C
Solubility	Soluble in polar solvents, poorly soluble in water

Experimental Protocols

Synthesis of 2-Aminoisonicotinic Acid

Several synthetic routes to **2-Aminoisonicotinic acid** have been reported in the literature. A common approach involves the oxidation of 2-amino-4-methylpyridine.^[1] Another method is the nucleophilic substitution of a 2-halopyridine derivative with an amine source.^[1] Below is a representative protocol based on the oxidation of 2-amino-4-methylpyridine.

Materials:

- 2-amino-4-methylpyridine
- Potassium permanganate (KMnO₄)
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)
- Water
- Ethanol

Procedure:

- Dissolve 2-amino-4-methylpyridine in an aqueous solution of sodium hydroxide.
- Slowly add a solution of potassium permanganate in water to the reaction mixture while maintaining the temperature below 50 °C.
- After the addition is complete, heat the mixture at reflux for several hours until the reaction is complete (monitored by TLC).
- Cool the reaction mixture and filter to remove the manganese dioxide byproduct.
- Acidify the filtrate with hydrochloric acid to a slightly acidic pH, which will precipitate the crude **2-Aminoisonicotinic acid**.
- Collect the crude product by filtration, wash with cold water, and dry.

Purification by Recrystallization

The crude **2-Aminoisonicotinic acid** can be purified by recrystallization to obtain a high-purity product.

Materials:

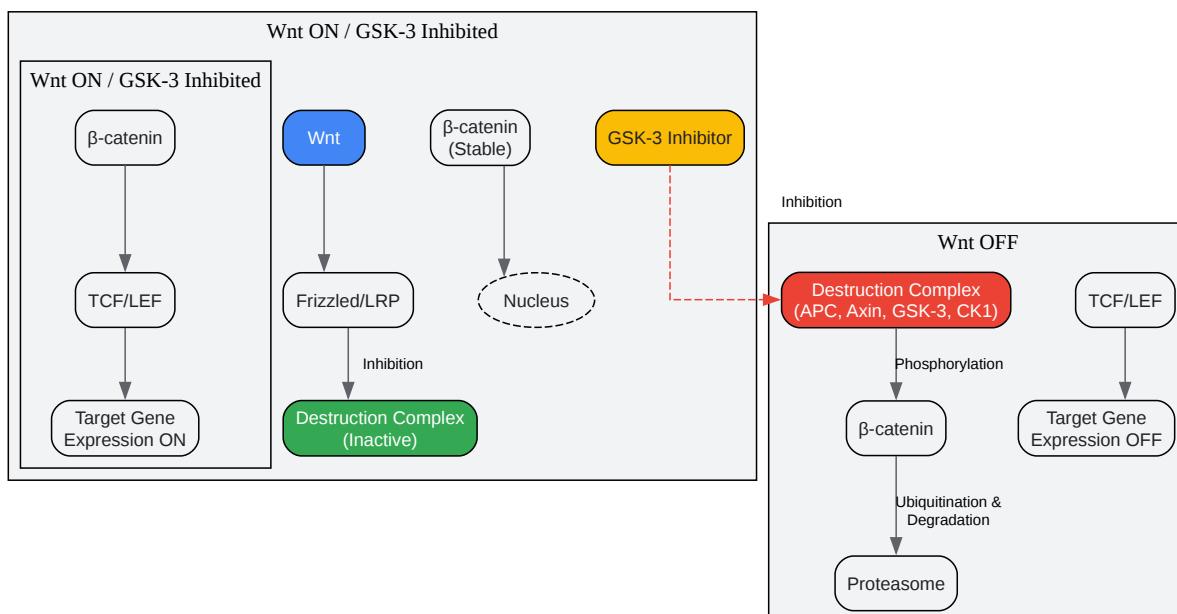
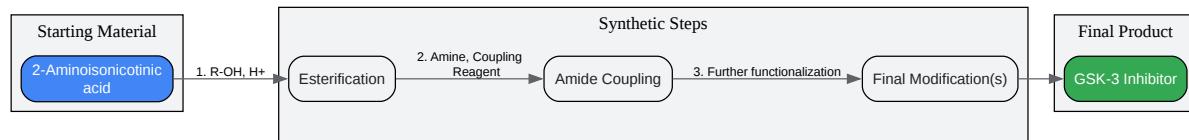
- Crude **2-Aminoisonicotinic acid**
- Suitable solvent (e.g., ethanol/water mixture)
- Activated charcoal (optional)

Procedure:

- Dissolve the crude **2-Aminoisonicotinic acid** in a minimum amount of the hot recrystallization solvent.
- If the solution is colored, add a small amount of activated charcoal and heat for a short period.
- Perform a hot filtration to remove the activated charcoal and any other insoluble impurities.
- Allow the filtrate to cool slowly to room temperature to induce crystallization.
- Further cool the mixture in an ice bath to maximize crystal formation.
- Collect the purified crystals by vacuum filtration, wash with a small amount of the cold solvent, and dry thoroughly.

Application in Drug Discovery: Synthesis of GSK-3 Inhibitors

A primary application of **2-Aminoisonicotinic acid** is as a key intermediate in the synthesis of inhibitors for Glycogen Synthase Kinase-3 (GSK-3).^[1] GSK-3 is a serine/threonine kinase implicated in various diseases, including Alzheimer's disease, bipolar disorder, and type 2 diabetes. The following diagram illustrates a generalized synthetic workflow for the preparation of a GSK-3 inhibitor starting from **2-Aminoisonicotinic acid**.



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References

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